

Essential Safety and Operational Guide for Handling C12-iE-DAP

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Compound of Interest

Compound Name: C12-iE-DAP

Cat. No.: B15611311

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This document provides critical safety and logistical information for the handling of **C12-iE-DAP** (Lauroyl-γ-D-glutamyl-meso-diaminopimelic acid), a potent NOD1 agonist. Adherence to these guidelines is essential for ensuring personal safety and maintaining the integrity of experimental protocols.

Personal Protective Equipment (PPE)

When handling **C12-iE-DAP**, particularly in its lyophilized powder form, a comprehensive approach to personal protection is crucial to minimize exposure and prevent contamination. The following personal protective equipment is mandatory.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles	Required to protect against dust particles and splashes. Must meet appropriate national standards (e.g., ANSI Z87.1 in the US).
Face Shield	Recommended in addition to safety goggles when there is a significant splash hazard, such as during the initial reconstitution of the lyophilized powder.	
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are the minimum requirement for incidental contact. For handling the DMSO stock solution, butyl gloves are recommended due to DMSO's high skin permeability. ^{[1][2]} Change gloves immediately if contaminated.
Body Protection	Laboratory Coat	A standard lab coat is required to protect skin and clothing from potential splashes.
Respiratory Protection	Fume Hood or Biosafety Cabinet	Mandatory when handling the lyophilized powder to prevent inhalation of aerosolized particles.

Operational Plan: From Receipt to Use

A systematic approach to handling **C12-iE-DAP** is critical for both safety and experimental success.

Receiving and Storage

- Upon Receipt: Inspect the packaging for any signs of damage.
- Storage of Lyophilized Powder: Store the lyophilized **C12-iE-DAP** at -20°C for long-term stability.
- Storage of Stock Solutions: Once reconstituted in DMSO or methanol, it is recommended to create single-use aliquots and store them at -20°C to avoid repeated freeze-thaw cycles.

Reconstitution Protocol (1 mg/mL Stock Solution)

This protocol is for the preparation of a 1 mg/mL stock solution. Adjust volumes as necessary for different concentrations.

- Preparation:
 - Allow the vial of lyophilized **C12-iE-DAP** to equilibrate to room temperature in a desiccator before opening. This prevents condensation from forming on the powder.
 - Perform all manipulations of the lyophilized powder within a certified fume hood or biosafety cabinet.
- Reconstitution:
 - Aseptically add the appropriate volume of sterile, anhydrous DMSO or methanol to the vial to achieve the desired concentration (e.g., 1 mL for a 1 mg vial to make a 1 mg/mL solution).
 - Gently vortex or sonicate the vial to ensure the peptide is fully dissolved.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.
 - Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.

- Store the aliquots at -20°C.

Emergency Procedures

Exposure Type	Immediate Action
Skin Contact	Immediately wash the affected area with soap and copious amounts of water for at least 15 minutes. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek prompt medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen and seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and seek immediate medical attention.

Disposal Plan

Proper disposal of **C12-iE-DAP** and associated materials is crucial to prevent environmental contamination and ensure a safe laboratory environment.

- Unused **C12-iE-DAP** Powder: Dispose of as chemical waste in accordance with local, state, and federal regulations.
- **C12-iE-DAP** Solutions (in DMSO or Methanol): Collect in a designated hazardous waste container for organic solvents.^[2] Do not pour down the drain.
- Contaminated Materials: All materials that have come into contact with **C12-iE-DAP**, such as pipette tips, gloves, and empty vials, should be collected in a designated, clearly labeled hazardous waste container.
- Aqueous Waste: Dilute aqueous solutions containing low concentrations of **C12-iE-DAP** should be collected as chemical waste. While **C12-iE-DAP** itself is not classified as

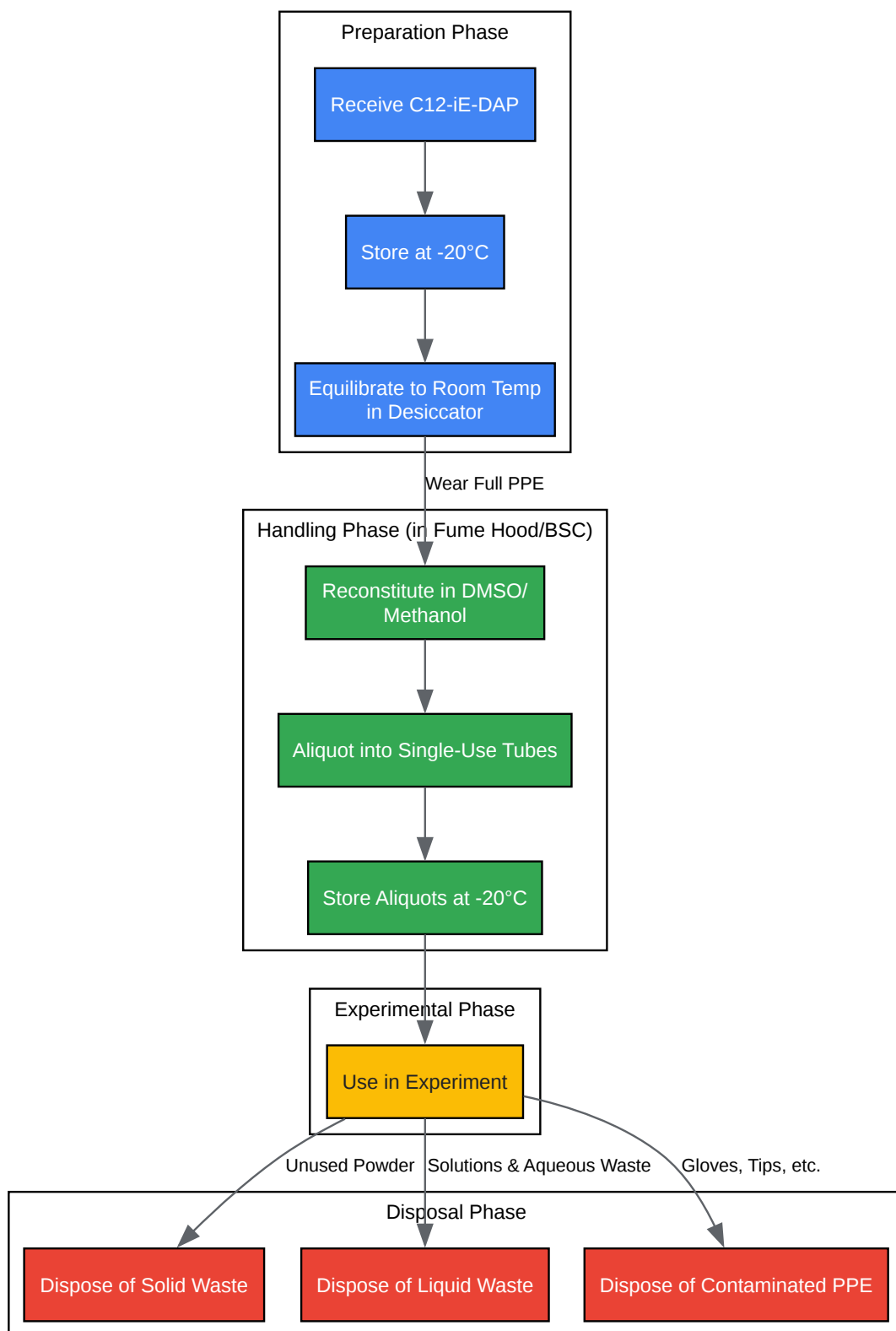
hazardous, it is good laboratory practice to dispose of all chemical solutions responsibly.

Chemical and Physical Properties

Property	Value
Chemical Formula	C ₂₄ H ₄₃ N ₃ O ₈
Molecular Weight	501.61 g/mol
Form	Lyophilized powder
Solubility	1 mg/mL in DMSO or methanol
Storage Temperature	-20°C

Experimental Workflow and Safety Diagram

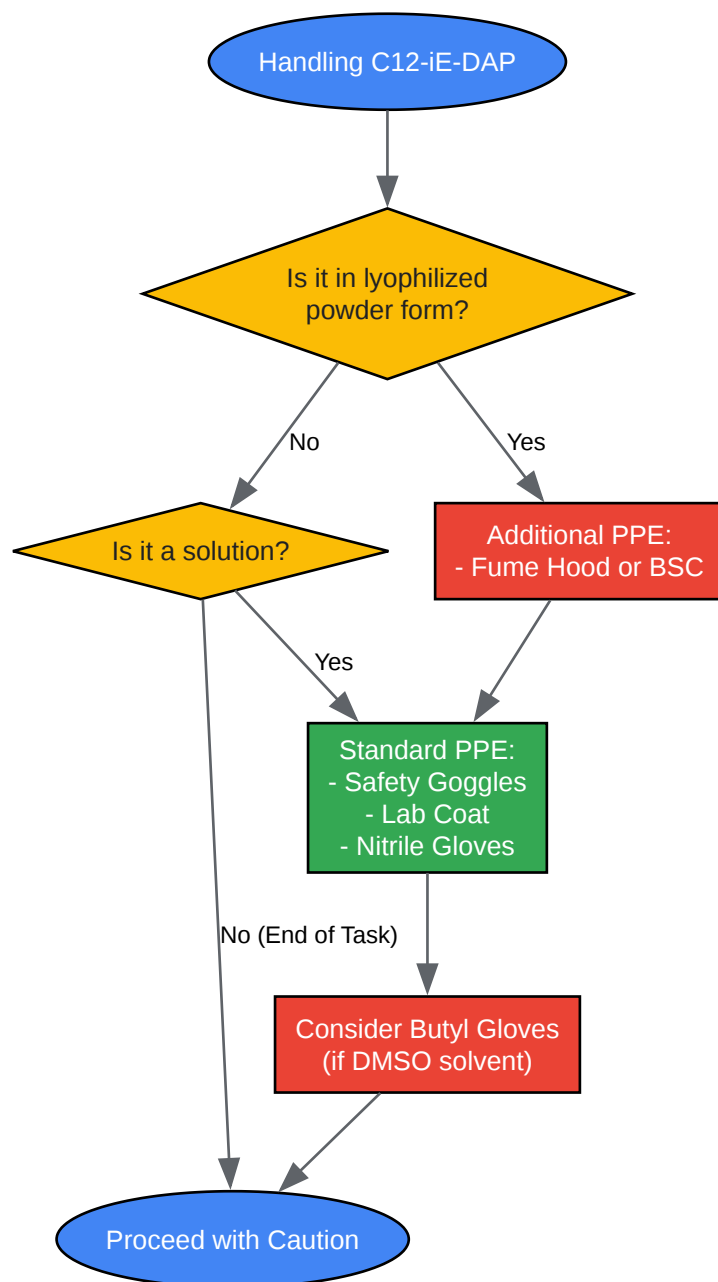
The following diagram illustrates the recommended workflow for handling **C12-iE-DAP**, incorporating key safety checkpoints.



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C12-iE-DAP Safe Handling Workflow

The following diagram illustrates the decision-making process for selecting the appropriate personal protective equipment.



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*PPE Selection for **C12-iE-DAP** Handling*

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References

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